

Benzofurodil molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Benzofurodil*

Cat. No.: *B1663190*

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An In-Depth Technical Guide to the Core Properties of **Benzofurodil**

This technical guide provides a comprehensive overview of the available scientific and technical information regarding **Benzofurodil**, a cardiotonic agent. The content is structured to be a valuable resource for researchers, scientists, and professionals involved in drug development, focusing on its chemical properties, potential experimental methodologies, and plausible mechanisms of action.

Chemical and Physical Data

Benzofurodil is a synthetic small molecule identified as a cardiotonic agent for the treatment of congestive heart failure.^{[1][2][3]} The fundamental quantitative data for **Benzofurodil** are summarized in the table below for clear reference.

Property	Value
Molecular Weight	358.34 g/mol
Molecular Formula	C ₁₉ H ₁₈ O ₇
CAS Number	3447-95-8

Experimental Protocols

Detailed experimental protocols specifically for the synthesis and characterization of **Benzofurodil** are not extensively documented in publicly accessible scientific literature.

However, this section outlines the general methodologies that are typically employed for the synthesis of benzofuran derivatives and the characterization of small molecules of this nature.

General Methodologies for the Synthesis of Benzofuran Derivatives

The synthesis of the benzofuran scaffold, a core component of many biologically active compounds, can be achieved through various established chemical routes.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Common strategies include:

- **Palladium-Catalyzed Reactions:** These methods are widely used and can involve processes like the Sonogashira coupling followed by intramolecular cyclization.[\[8\]](#) Other palladium-catalyzed approaches may utilize different starting materials and reaction conditions to construct the benzofuran ring system.[\[4\]](#)
- **Synthesis from Phenols:** Phenolic compounds can serve as starting materials, undergoing reactions such as Claisen rearrangement followed by cyclization to form the benzofuran structure.[\[5\]](#)
- **One-Pot Synthetic Protocols:** Efficient synthesis of benzofuran derivatives can also be achieved through one-pot reactions, which involve multiple reaction steps in a single vessel, often catalyzed by acids or transition metals like copper.[\[4\]](#)

General Methodologies for the Characterization of Small Molecules

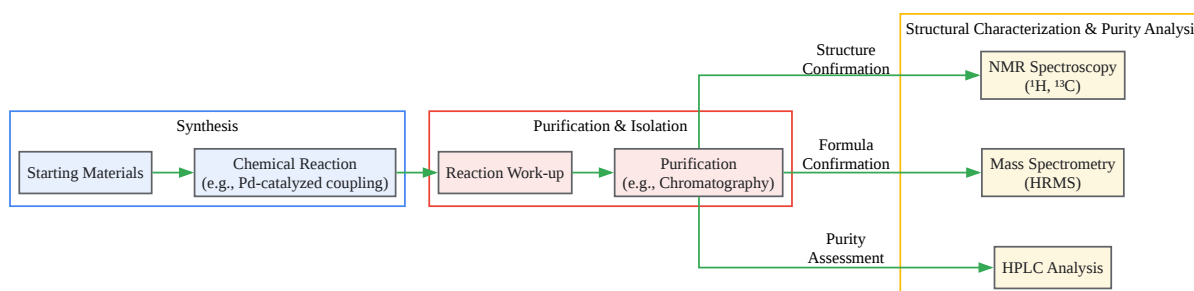
Once synthesized, a small molecule like **Benzofurodil** would undergo rigorous characterization to confirm its structure and assess its purity. Standard analytical techniques for this purpose include:[\[9\]](#)[\[10\]](#)[\[11\]](#)

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR are fundamental for elucidating the chemical structure of the molecule by providing information about the connectivity and chemical environment of atoms.[\[10\]](#)
- **Mass Spectrometry (MS):** High-resolution mass spectrometry is used to determine the precise molecular weight and elemental composition of the compound, confirming its

molecular formula.[10][12]

- High-Performance Liquid Chromatography (HPLC): HPLC is a crucial technique for assessing the purity of the synthesized compound and for its purification.[9]

Below is a generalized workflow illustrating the typical process from synthesis to characterization for a novel small molecule.



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A generalized experimental workflow for small molecule synthesis and characterization.

Pharmacological Profile and Potential Mechanism of Action

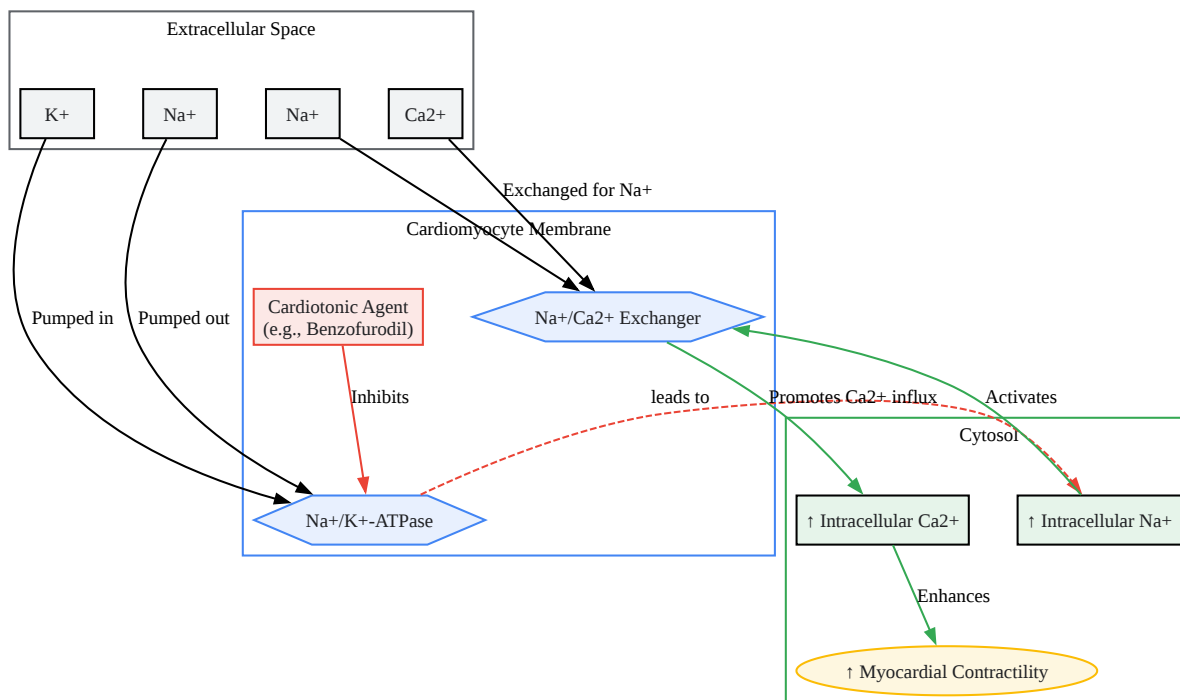
Benzofurodil is identified as a cardiotonic agent, indicating its therapeutic use in conditions like congestive heart failure.[1][2][3] The precise signaling pathway through which **Benzofurodil** exerts its effects is not well-established in the available literature. However, the mechanisms of action for cardiotonic drugs are generally understood to fall into a few key categories.

Plausible Signaling Pathways for Cardiotonic Agents

Commonly understood mechanisms for cardiotonic drugs include:

- **Inhibition of Na⁺/K⁺-ATPase:** This is the classic mechanism of cardiac glycosides. Inhibition of this pump leads to an increase in intracellular sodium, which in turn increases intracellular calcium via the Na⁺/Ca²⁺ exchanger, enhancing myocardial contractility.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)
- **Inhibition of Phosphodiesterases (PDEs):** Specifically, inhibition of PDE3 in cardiac myocytes prevents the breakdown of cyclic AMP (cAMP).[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#) Elevated cAMP levels lead to the activation of protein kinase A (PKA), which phosphorylates several targets to increase intracellular calcium and enhance contractility.[\[18\]](#)[\[20\]](#)[\[21\]](#)
- **Sensitization of Myofilaments to Calcium:** Some agents increase the sensitivity of the contractile proteins (troponin C) to calcium, leading to a greater force of contraction for a given intracellular calcium concentration.[\[23\]](#)[\[24\]](#)

Given the lack of specific information for **Benzofurodil**, a generalized signaling pathway for cardiotonic agents that inhibit Na⁺/K⁺-ATPase is presented below as a representative example of how such a drug might function.



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A generalized signaling pathway for cardiotoxic agents via $Na^+/K^+-ATPase$ inhibition.

Conclusion

Benzofurodil is a known cardiotonic agent with a defined molecular weight and formula. While its therapeutic application is noted, the specific details of its synthesis, experimental characterization, and molecular mechanism of action are not well-documented in the public domain. The information provided herein offers a foundational understanding based on its chemical class and therapeutic category. Further research is necessary to fully elucidate the pharmacological profile of **Benzofurodil**, which would be invaluable for its potential development and clinical application.

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References

- 1. Benzofurodil|T13599|TargetMol | United States | Manufacturer | TargetMol Chemicals Inc. [m.chemicalbook.com]
- 2. Benzofurodil - Immunomart [immunomart.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. A Comprehensive Review on Benzofuran Synthesis Featuring Innovative and Catalytic Strategies - PMC [pmc.ncbi.nlm.nih.gov]
- 5. oldsciparks.lbp.world [oldsciparks.lbp.world]
- 6. scienceopen.com [scienceopen.com]
- 7. Natural source, bioactivity and synthesis of benzofuran derivatives - RSC Advances (RSC Publishing) [pubs.rsc.org]
- 8. pubs.acs.org [pubs.acs.org]
- 9. 小分子解析と品質管理 [sigmaaldrich.com]
- 10. Practical Guidance for Small Molecule Screening | Yale Center for Molecular Discovery [ycmd.yale.edu]
- 11. seed.nih.gov [seed.nih.gov]
- 12. biocompare.com [biocompare.com]
- 13. utoledo.edu [utoledo.edu]

- 14. Na/K-ATPase Signaling Tonicly Inhibits Sodium Reabsorption in the Renal Proximal Tubule - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Some Biological Consequences of the Inhibition of Na,K-ATPase by Translationally Controlled Tumor Protein (TCTP) - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Targeting Na/K-ATPase Signaling: A New Approach to Control Oxidative Stress - PMC [pmc.ncbi.nlm.nih.gov]
- 17. Research Progress in Pharmacological Activities and Applications of Cardiotonic Steroids - PMC [pmc.ncbi.nlm.nih.gov]
- 18. Pivotal effects of phosphodiesterase inhibitors on myocyte contractility and viability in normal and ischemic hearts - PMC [pmc.ncbi.nlm.nih.gov]
- 19. cardiozag.zu.edu.eg [cardiozag.zu.edu.eg]
- 20. Phosphodiesterase-5 inhibitors and the heart: compound cardioprotection? - PMC [pmc.ncbi.nlm.nih.gov]
- 21. Role of PDE4 Family in Cardiomyocyte Physiology and Heart Failure - PMC [pmc.ncbi.nlm.nih.gov]
- 22. ahajournals.org [ahajournals.org]
- 23. Increased contractility and calcium sensitivity in cardiac myocytes isolated from endurance trained rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 24. Frontiers | Methods for assessing cardiac myofilament calcium sensitivity [frontiersin.org]
- To cite this document: BenchChem. [Benzofurodil molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1663190#benzofurodil-molecular-weight]

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